

Best practices for storing and handling ACT-389949

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Compound of Interest

Compound Name: ACT-389949

Cat. No.: B3046552

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Technical Support Center: **ACT-389949**

Disclaimer: The following information is intended for research purposes only and should be used by qualified professionals. Always consult the relevant Safety Data Sheet (SDS) before handling any chemical compound.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **ACT-389949**?

For initial stock solutions, it is recommended to use dimethyl sulfoxide (DMSO). Ensure the DMSO is of high purity ($\geq 99.7\%$) to minimize the introduction of impurities that could affect experimental outcomes.

Q2: How should I prepare working solutions from a DMSO stock?

To prepare aqueous working solutions, it is best practice to perform a serial dilution of the DMSO stock with your aqueous buffer of choice (e.g., phosphate-buffered saline [PBS], cell culture medium). It is critical to avoid precipitating the compound; do not exceed a final DMSO concentration of 0.5% in your assay, as higher concentrations can have cytotoxic effects.

Q3: Is **ACT-389949** light-sensitive?

While specific photostability data for **ACT-389949** is not extensively published, it is a general best practice for small molecules to protect them from prolonged exposure to light to prevent

potential degradation. Store solutions in amber vials or tubes wrapped in foil.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Precipitation in Aqueous Solution	The solubility limit of ACT-389949 in the aqueous buffer has been exceeded.	- Increase the final DMSO concentration slightly (while remaining within the tolerated limit for your specific assay).- Gently warm the solution to 37°C to aid dissolution.- Use a sonicator for a brief period.
Inconsistent Experimental Results	- Improper storage leading to compound degradation.- Freeze-thaw cycles of the stock solution.	- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.- Ensure the compound is stored at the recommended temperature and protected from light.
Unexpected Cellular Toxicity	The concentration of DMSO in the final working solution is too high.	Prepare a more concentrated initial stock solution in DMSO so that a smaller volume is needed for the final dilution into the aqueous medium, thereby lowering the final DMSO concentration.

Storage and Handling Recommendations

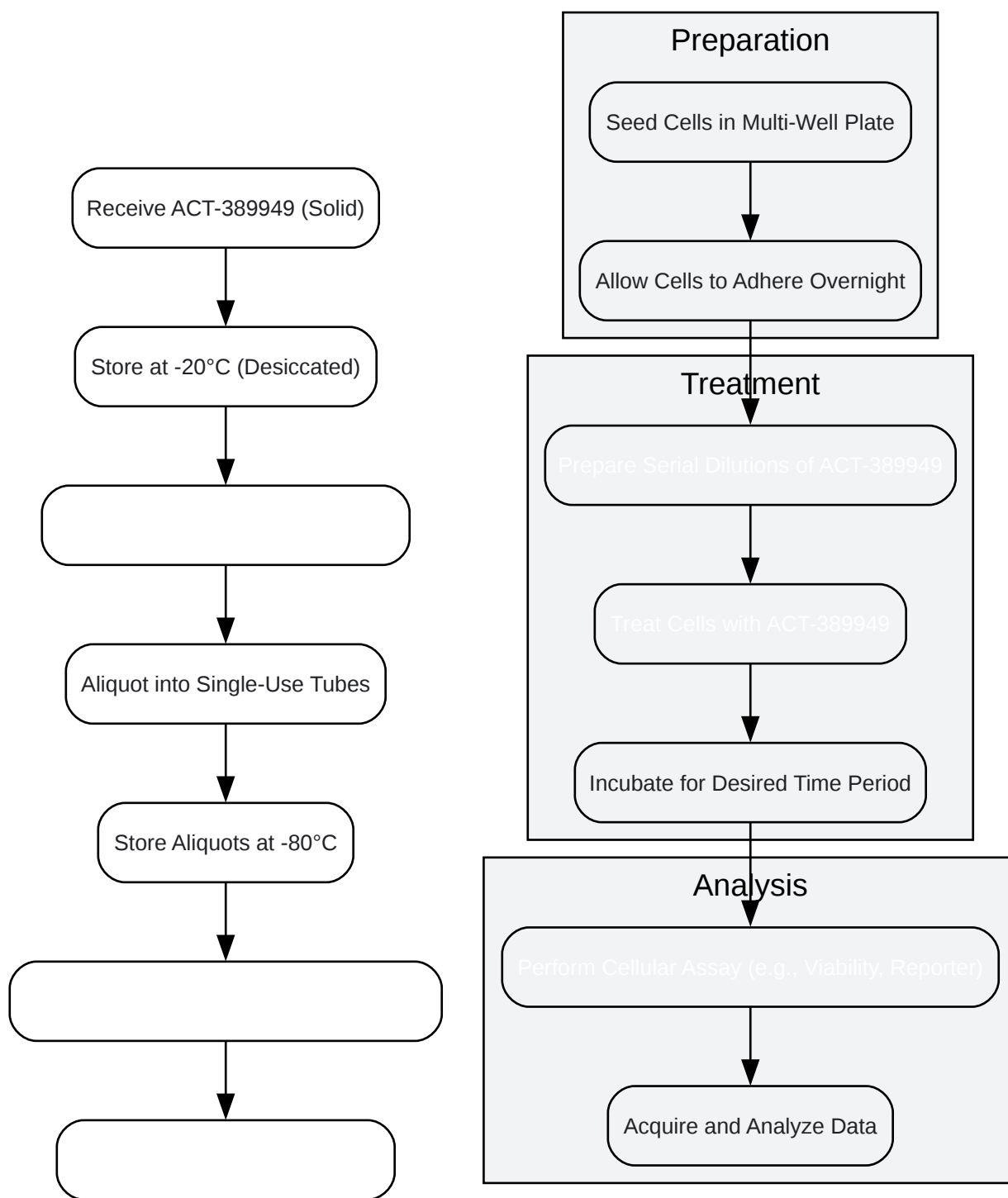
Proper storage and handling are critical to maintaining the integrity and activity of **ACT-389949**.

Storage Conditions

Form	Temperature	Atmosphere	Duration
Solid (Lyophilized Powder)	-20°C	Desiccated	Up to 12 months
DMSO Stock Solution	-80°C	Inert Gas (Argon or Nitrogen)	Up to 6 months
Aqueous Working Solution	4°C	N/A	Use within 24 hours

Handling Workflow

The following diagram outlines the recommended workflow for handling **ACT-389949** from receipt to experimental use.



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